

# storage and stability of N-hexadecylaniline

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## Compound Focus: N-hexadecylaniline

CAS No.: 4439-42-3

Cat. No.: S6643083

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## Chemical Profile: 4-Hexadecylaniline

Property	Specification / Value
Chemical Name	4-Hexadecylaniline
CAS Number	79098-13-8 [1] [2]
Molecular Formula	C <sub>22</sub> H <sub>39</sub> N [1] [2]
Molecular Weight	317.55 g/mol [1]
Purity	95% min. [1] / 97% [2]
Melting Point	53-56 °C [1] [2]
Boiling Point	254 °C at 15 Torr [1]
Flash Point	>230 °F (≈113 °C) [1] [2]
Density	0.892 g/cm <sup>3</sup> [1]
Refractive Index	1.501 [1]

## Storage & Handling Guidelines

- **Storage Conditions:** The product should be kept in a **cool, dry place away from heat and direct sunlight** [1].
- **Stability:** It is noted as stable under normal temperatures and pressures [1].
- **Personal Protective Equipment (PPE):** When handling the solid powder, use a dust mask type N95 (US), eyeshields, and gloves [2].

## Troubleshooting FAQs

**Q1: What is the long-term stability of 4-Hexadecylaniline, and how should I store it?** The chemical is stable under standard laboratory temperatures and pressures. For long-term storage, it is crucial to keep it in a tightly sealed container in a cool, dry, and dark place, such as a desiccator in a refrigerated storage unit. This prevents degradation from moisture and heat, and avoids exposure to direct sunlight [1].

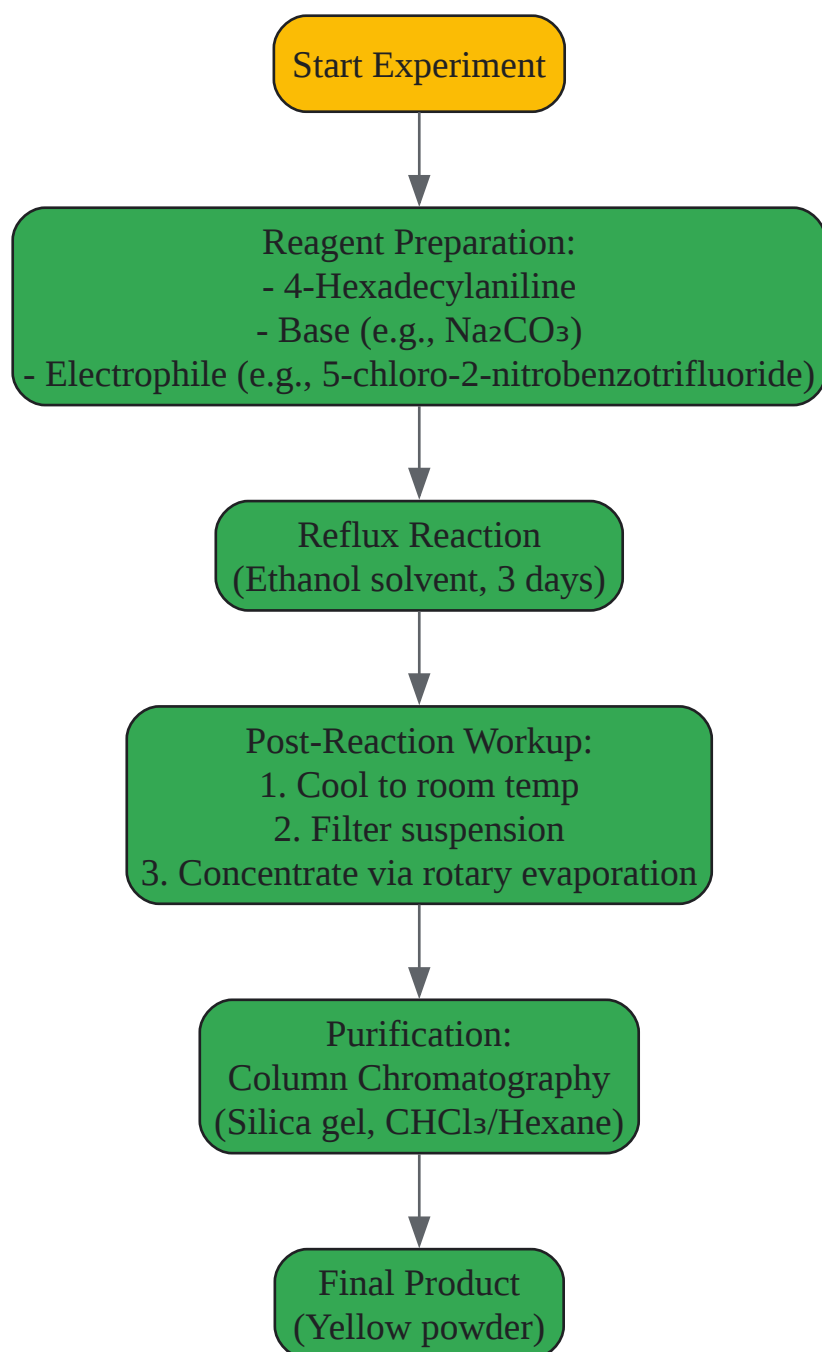
**Q2: I notice my 4-Hexadecylaniline is a solid. Is this normal?** Yes, this is expected. 4-Hexadecylaniline has a melting point between 53-56°C [1] [2]. At typical room temperatures, it will be a solid material.

**Q3: What safety precautions should I take when handling this compound?** The compound is a combustible solid [2]. It may cause eye irritation, skin irritation, and can target the respiratory system [2]. Always wear appropriate PPE, including gloves and safety glasses, and work in a well-ventilated area, preferably inside a fume hood, to avoid inhaling dust [2].

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## Experimental Protocol & Application

The following diagram outlines a general workflow for using 4-Hexadecylaniline in the synthesis of functionalized materials, based on a published procedure [3]:



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#### Application Example: Synthesis of N-hexadecyl-4-nitro-3-(trifluoromethyl)aniline (Amp-NTA) [3]

This protocol details the use of 4-Hexadecylaniline to create a functional nitric oxide (NO) donor molecule for light-triggered release applications.

- **Procedure:**

- Add **4-Hexadecylaniline** (5.348 g, 22.15 mmol) and sodium carbonate ( $\text{Na}_2\text{CO}_3$ , 2.347 g, 22.15 mmol) to 50 mL of ethanol in a round-bottom flask.
  - Reflux the mixture for 20 minutes with continuous stirring.
  - Add 5-chloro-2-nitrobenzotrifluoride (645  $\mu\text{L}$ , 4.43 mmol) to the refluxing mixture.
  - Continue stirring and refluxing for 3 days.
  - After completion, allow the suspension to cool to room temperature.
  - Filter the reaction mixture and concentrate the filtrate using a rotary evaporator.
  - Extract the crude product with chloroform and purify it using column chromatography on silica gel with a chloroform/hexane (1:1) mobile phase.
  - The product, Amp-NTA, is obtained as a yellow powder (yield: 56.2%).
- **Key Techniques & Instrumentation:**
    - **Purification:** Column Chromatography [3].
    - **Characterization:** ( $^1\text{H}$ )-NMR, ( $^{13}\text{C}$ )-NMR, Mass Spectrometry (ESI-MS, HR-MS) [3].

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## References

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2. 4-Hexadecylaniline 97 79098-13-8 [sigmaaldrich.com]
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To cite this document: Smolecule. [storage and stability of N-hexadecylaniline]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b6643083#storage-and-stability-of-n-hexadecylaniline>]

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